

3-Mercaptobenzoic acid safety data sheet (SDS) information

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Mercaptobenzoic acid

Cat. No.: B013648

[Get Quote](#)

A Technical Safety Guide to 3-Mercaptobenzoic Acid

Introduction: **3-Mercaptobenzoic acid** (CAS: 4869-59-4) is an aromatic thiol compound utilized in various chemical research and synthesis applications.^[1] Its properties as a reducing agent and coordination reagent make it valuable in the development of dyes, metal complexes, and other specialized materials.^[1] For researchers, scientists, and drug development professionals, a comprehensive understanding of its safety profile is paramount to ensure safe handling and mitigate potential laboratory hazards. This guide provides an in-depth overview of the safety data for **3-Mercaptobenzoic acid**, focusing on its physicochemical properties, toxicological profile, and essential handling protocols.

Section 1: Chemical and Physical Properties

A foundational aspect of laboratory safety is understanding a substance's physical and chemical properties. These characteristics influence storage conditions, handling procedures, and potential reactivity. The key properties of **3-Mercaptobenzoic acid** are summarized below.

Property	Value	Source
CAS Number	4869-59-4	[2][3][4][5]
Molecular Formula	C ₇ H ₆ O ₂ S	[1][4][5]
Molecular Weight	154.19 g/mol	[2][4][5]
Appearance	White to light yellow/orange powder or crystal	[1][5]
Melting Point	144-147 °C	[1][2][3][5]
Boiling Point	322.7 ± 25.0 °C (Predicted)	[5][6]
Density	1.345 ± 0.06 g/cm ³ (Predicted)	[5][6]
pKa	3.95 ± 0.10 (Predicted)	[1][5]
Solubility	Soluble in alcohol and ether; Insoluble in water	[1][5]
Stability	Sensitive to oxidation in air	[1][5]

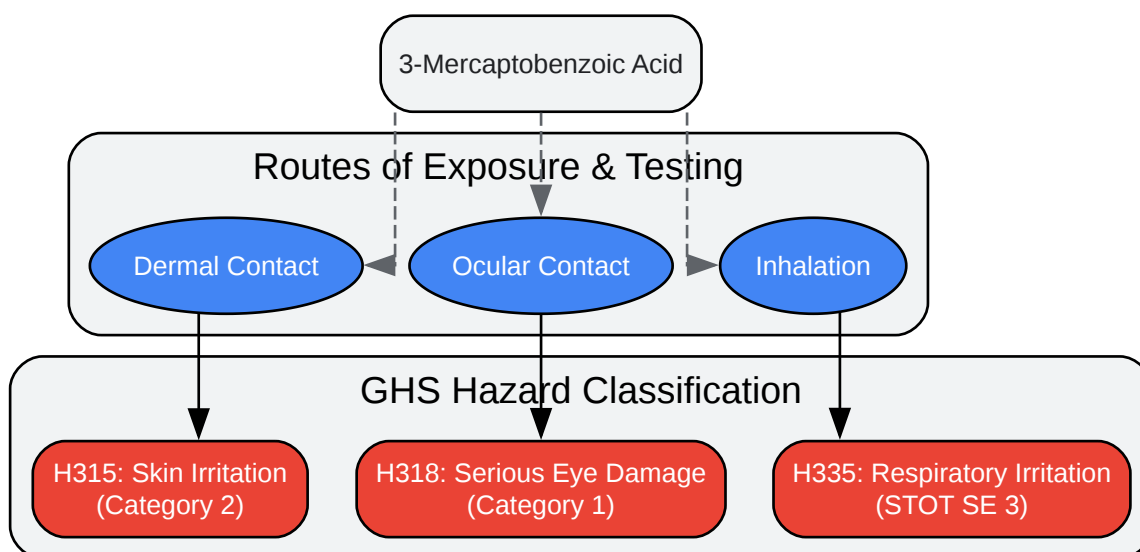
Section 2: Hazard Identification and GHS Classification

3-Mercaptobenzoic acid is classified as hazardous under the Globally Harmonized System (GHS). The primary hazards are related to irritation and serious eye damage.

GHS Classification	Category	Hazard Statement	Signal Word
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	Danger
Serious Eye Damage/Eye Irritation	Category 1	H318: Causes serious eye damage	Danger
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation	Danger

Sources:[2][4][5]

The logical flow from substance to classification based on its hazardous effects is illustrated below.



[Click to download full resolution via product page](#)

Caption: Logical relationship between exposure routes and GHS hazard classification.

Section 3: Toxicological Information

The primary toxicological concerns for **3-Mercaptobenzoic acid** are local effects following direct contact. While specific quantitative LD50 or LC50 data are not readily available in the provided search results, the GHS classifications are derived from toxicological testing that establishes its effects on skin, eyes, and the respiratory system.

Toxicological Endpoint	Result
Acute Toxicity (Oral, Dermal, Inhalation)	Data not available.
Skin Irritation	Causes skin irritation.[4]
Eye Irritation	Causes serious eye damage.[4]
Respiratory Irritation	May cause respiratory irritation.[1][4]
Carcinogenicity	No components are identified as a carcinogen by IARC, NTP, or OSHA.

Section 4: Experimental Protocols

While the specific studies for **3-Mercaptobenzoic acid** are not detailed in the SDS, the hazard classifications are based on standardized testing guidelines, typically from the Organisation for Economic Co-operation and Development (OECD).

Methodology for Skin Irritation (Based on OECD Test Guideline 404) The acute dermal irritation/corrosion test is designed to assess the potential of a substance to cause reversible (irritation) or irreversible (corrosion) skin damage.

- **Test System:** Typically conducted using albino rabbits.
- **Procedure:** A small amount (e.g., 0.5 g) of the test substance is applied to a shaved patch of skin on the animal. The patch is covered with a gauze dressing for a set exposure period, usually 4 hours.
- **Observation:** After the exposure period, the substance is removed, and the skin is evaluated for signs of erythema (redness) and edema (swelling) at specific intervals (e.g., 1, 24, 48, and 72 hours).
- **Classification:** The severity and reversibility of the observed skin reactions are scored. A substance is classified as a skin irritant (Category 2) if it produces reversible inflammatory changes.

Methodology for Eye Damage (Based on OECD Test Guideline 405) This test evaluates a substance's potential to produce irritation or damage to the eye.

- Test System: Conducted using albino rabbits.
- Procedure: A small, measured amount of the substance (e.g., 0.1 g for solids) is instilled into the conjunctival sac of one eye of the animal. The other eye remains untreated and serves as a control.
- Observation: The eyes are examined for effects on the cornea, iris, and conjunctiva at prescribed intervals after instillation (e.g., 1, 24, 48, and 72 hours).
- Classification: Effects are scored based on their severity, persistence, and reversibility. A substance is classified as causing serious eye damage (Category 1) if it produces irreversible tissue damage or severe, persistent inflammatory changes.^[1]

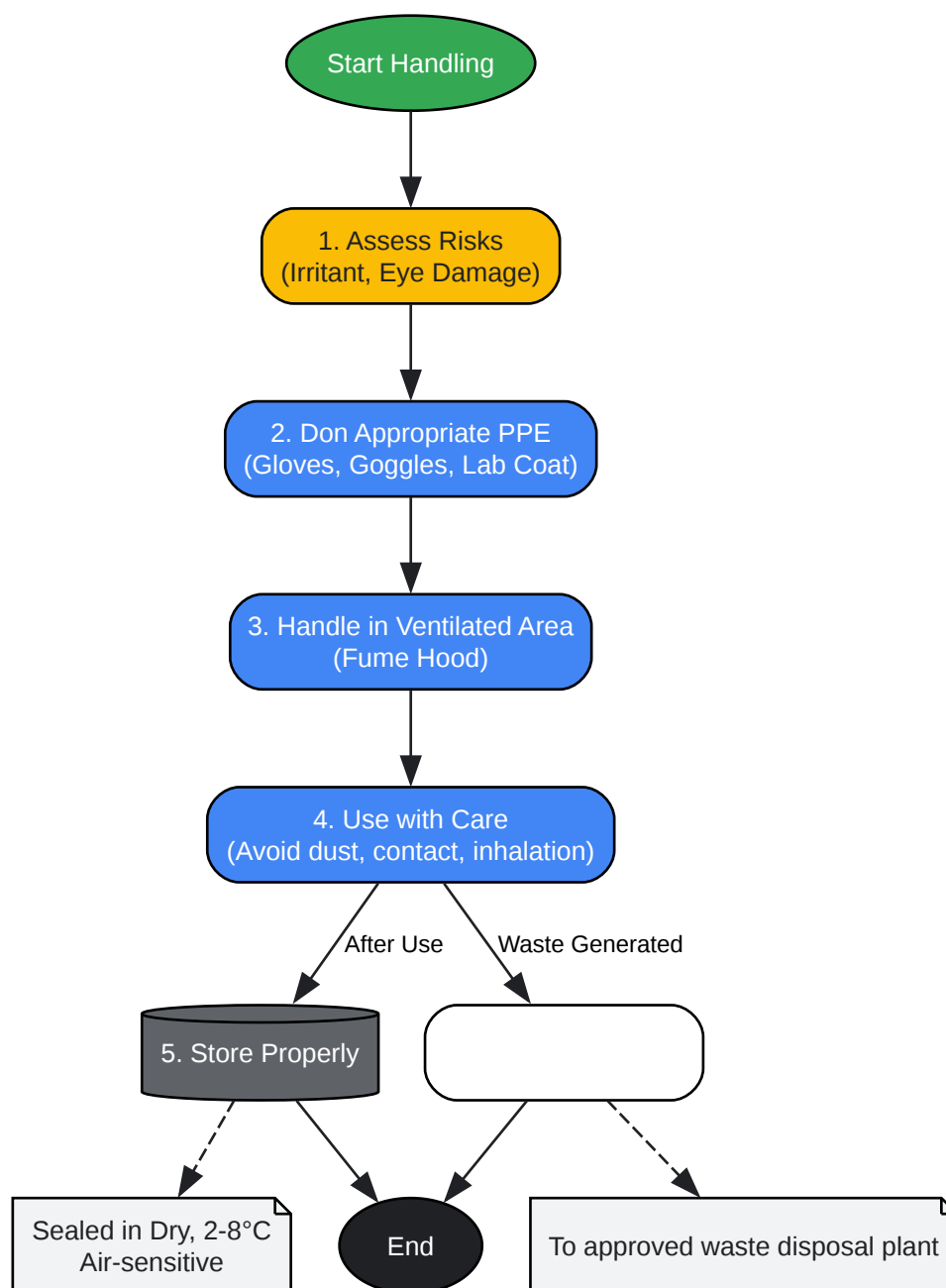
Section 5: Safe Handling and Emergency Procedures

Given its hazardous properties, strict adherence to safety protocols is mandatory when handling **3-Mercaptobenzoic acid**.

Exposure Controls and Personal Protective Equipment (PPE) Engineering controls and appropriate PPE are critical to minimize exposure.

Control	Specification	Source
Engineering Controls	Use only outdoors or in a well-ventilated area. Ensure eyewash stations and safety showers are close to the workstation.	[7]
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles.	[1] [7]
Skin Protection	Wear suitable protective clothing and chemical-resistant gloves.	[1] [7]
Respiratory Protection	Use a dust mask (e.g., N95 type in the US) if dust formation is likely.	[2]

Safe Handling and Storage Workflow A systematic approach to handling ensures safety from acquisition to disposal.



[Click to download full resolution via product page](#)

Caption: Recommended workflow for the safe handling and storage of **3-Mercaptobenzoic acid**.

First Aid Measures Immediate and appropriate first aid is crucial in the event of an exposure.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chembk.com [chembk.com]
- 2. 3-巯基苯甲酸 95% | Sigma-Aldrich [sigmaaldrich.com]
- 3. 3-MERCAPTobenzoic acid | 4869-59-4 [chemicalbook.com]
- 4. chemicalbook.com [chemicalbook.com]
- 5. 3-MERCAPTobenzoic acid price, buy 3-MERCAPTobenzoic acid - chemicalbook [chemicalbook.com]
- 6. 3-MERCAPTobenzoic acid CAS#: 4869-59-4 [m.chemicalbook.com]
- 7. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [3-Mercaptobenzoic acid safety data sheet (SDS) information]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b013648#3-mercaptobenzoic-acid-safety-data-sheet-sds-information>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com